

The Dimeric Structure of Thexylborane: A Technical Overview

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Compound of Interest

Compound Name: Thexylborane

CAS No.: 3688-24-2

Cat. No.: B15831480

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Introduction: **Thexylborane** (ThxBH_2), formally known as (1,1,2-trimethylpropyl)borane, is a versatile monoalkylborane reagent widely utilized in organic synthesis, particularly for hydroboration reactions.[1] While often represented as a monomer for stoichiometric convenience, **thexylborane** predominantly exists as a stable dimer in tetrahydrofuran (THF) solution and in its neat liquid form.[1] This dimeric structure, featuring hydrogen bridges, is fundamental to its reactivity and stability. This guide provides an in-depth analysis of the structure of the **thexylborane** dimer, supported by comparative quantitative data, detailed experimental protocols for its preparation and characterization, and a structural visualization.

Core Molecular Structure

The **thexylborane** dimer, $[\text{ThxBH}_2]_2$, possesses a structure analogous to that of diborane (B_2H_6), the parent boron hydride. The core of the molecule consists of a four-membered ring composed of two boron atoms and two bridging hydrogen atoms. This B-H-B bridge is a classic example of a three-center, two-electron (3c-2e) bond, a hallmark of electron-deficient boron compounds.[2]

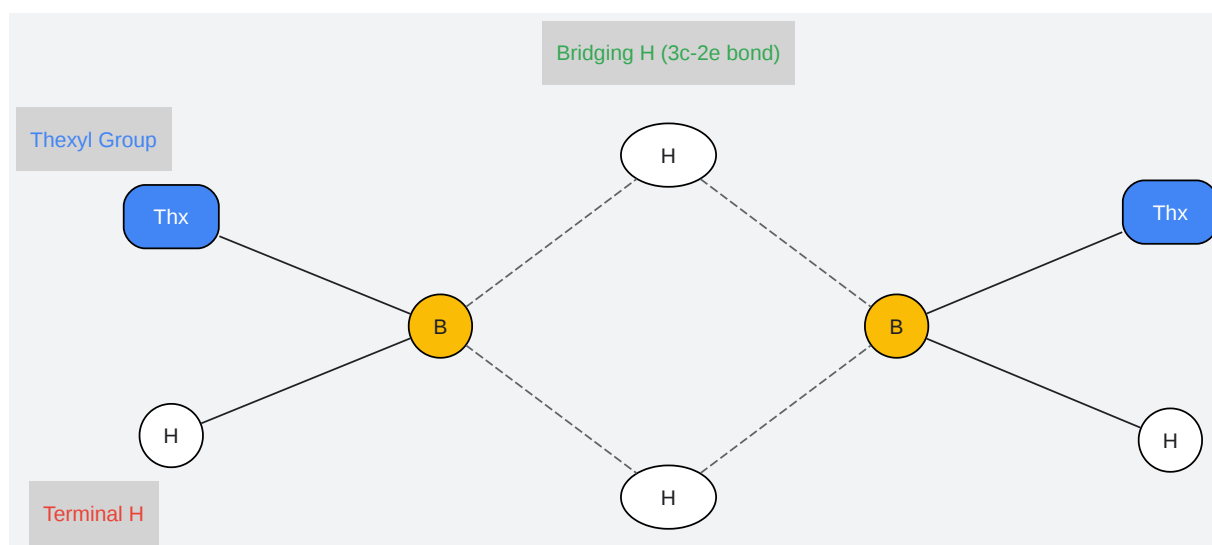
Each boron atom in the dimer is sp^3 hybridized and is bonded to:

- Two bridging hydrogen atoms (Hb).
- One terminal hydrogen atom (Ht).
- One bulky thexyl group ($\text{C}(\text{CH}_3)_2\text{CH}(\text{CH}_3)_2$).

The four terminal atoms (two thexyl groups and two terminal hydrogens) lie roughly in a plane, with the two bridging hydrogens situated above and below this plane, forming a non-planar ring structure.^[3] The presence of the sterically demanding thexyl group influences the stability and reactivity of the dimer compared to diborane.

Visualization of Thexylborane Dimer

The logical relationship between the atoms in the **thexylborane** dimer can be visualized as follows. The diagram illustrates the central B_2H_2 ring and the connectivity to the terminal hydrogens and thexyl groups.



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Figure 1. Dimeric structure of **thexylborane**.

Quantitative Structural Data

A definitive X-ray crystal structure for the **thexylborane** dimer is not available in the published literature. This is common for reactive hydroborating agents that are typically prepared and used in situ. However, the geometry of the central B-H-B bridge is well-characterized in the parent compound, diborane (B_2H_6), which serves as an excellent structural model.

Parameter	Bond	Value (Å or °)	Reference(s)
Bond Lengths			
Terminal B-H (B-Ht)	B-Hterminal	~1.19 Å	[2][3][4]
Bridging B-H (B-Hb)	B-Hbridge	~1.33 Å	[2][4]
Boron-Boron Distance	B-B	~1.77 Å	[3]
Bond Angles			
Terminal H-B-H	Ht-B-Ht	~122°	[3]
Bridging H-B-H	Hb-B-Hb	~97°	[3]

Table 1. Experimental bond lengths and angles for diborane (B_2H_6) as a reference model for the **thexylborane** dimer core.

The B-Hbridge bonds are significantly longer and weaker than the terminal B-Hterminal covalent bonds, which is a direct consequence of the 3c-2e bonding nature.[2][4]

Experimental Protocols

Thexylborane is most conveniently prepared in situ immediately before use by the hydroboration of 2,3-dimethyl-2-butene with a borane-tetrahydrofuran ($BH_3 \cdot THF$) complex.[1]

Materials:

- Borane-tetrahydrofuran complex solution (1 M in THF)
- 2,3-dimethyl-2-butene (tetramethylethylene)

- Anhydrous tetrahydrofuran (THF)
- Nitrogen gas supply
- Dry, nitrogen-flushed glassware (e.g., two-neck round-bottom flask, dropping funnel, magnetic stirrer)

Procedure:

- Setup: Assemble the dry glassware under a positive pressure of nitrogen. The reaction flask is equipped with a magnetic stir bar and a dropping funnel and is maintained under an inert atmosphere throughout the procedure.
- Charging the Flask: Charge the reaction flask with a specific volume of the 1 M $\text{BH}_3\cdot\text{THF}$ solution (e.g., 100 mL, 0.1 mole).
- Cooling: Cool the stirred $\text{BH}_3\cdot\text{THF}$ solution to 0 °C using an ice-water bath.
- Addition of Alkene: Add an equimolar amount of 2,3-dimethyl-2-butene (e.g., 100 mL of a 1 M solution in anhydrous THF, 0.1 mole) dropwise to the cooled borane solution over 30-60 minutes. Maintain the temperature at 0 °C during the addition.
- Reaction: After the addition is complete, allow the reaction mixture to stir for an additional 1-2 hours at 0 °C to ensure the complete formation of **thexylborane**.
- Usage: The resulting ~0.5 M solution of **thexylborane** dimer in THF is ready for use in subsequent reactions. It is recommended to use the solution within one week of preparation, storing it at 0 °C under nitrogen, as slow isomerization can occur over time.

Safety Precautions: **Thexylborane** is reactive with air and moisture and must be handled under an inert atmosphere (e.g., nitrogen or argon).[1] $\text{BH}_3\cdot\text{THF}$ is a flammable and corrosive reagent. All operations should be conducted in a well-ventilated fume hood.

The formation and purity of **thexylborane** dimer can be confirmed using NMR and IR spectroscopy.

A. ^{11}B Nuclear Magnetic Resonance (NMR) Spectroscopy:

- Principle: ^{11}B NMR is highly sensitive to the coordination number and bonding environment of the boron atom. Borane dimers exhibit characteristic upfield chemical shifts compared to their corresponding monomers or solvent adducts.[5]
- Expected Spectrum: The ^{11}B NMR spectrum of **thexylborane** dimer is expected to show a complex multiplet in the upfield region. The signal is split by coupling to both the terminal proton (a large $^1\text{J}_{\text{B-Ht}}$) and the two bridging protons (a smaller $^1\text{J}_{\text{B-Hb}}$). This complex pattern is a definitive indicator of the dimeric, hydrogen-bridged structure.[5]

B. Infrared (IR) Spectroscopy:

- Principle: IR spectroscopy can distinguish between terminal and bridging B-H bonds based on their distinct vibrational frequencies.
- Expected Spectrum: The IR spectrum of a solution of **thexylborane** dimer will display two characteristic absorptions for the B-H bonds:
 - A strong, sharp absorption band around 2500 cm^{-1} , corresponding to the stretching vibration of the terminal B-H bonds.[2]
 - A broader, less intense absorption band around $1560\text{-}1600\text{ cm}^{-1}$, which is characteristic of the B-H-B bridging bond stretch.[6] The presence of this band is strong evidence for the dimeric structure.

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